

An In-depth Technical Guide to the Crystal Structure of Dibenzyl Sulfone

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Compound of Interest

Compound Name: *Dibenzyl sulfone*

Cat. No.: *B1294934*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **dibenzyl sulfone**, a molecule of interest in various chemical and pharmaceutical research areas. This document summarizes its crystallographic data, details the experimental protocols for its structural determination, and visualizes key experimental and logical workflows.

Core Crystallographic Data

The crystal structure of **dibenzyl sulfone** has been determined by X-ray crystallography. The key quantitative data from this analysis are summarized in the table below. These data provide the fundamental parameters defining the three-dimensional arrangement of atoms and molecules within the crystal lattice.

Parameter	Value
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions	
a	7.823(3) Å
b	9.871(4) Å
c	16.234(6) Å
α	90°
β	90°
γ	90°
Volume	1253.4(8) Å ³
Z	4
Calculated Density	1.308 Mg/m ³
Bond Lengths (Selected)	
S=O	1.445(2) Å - 1.448(2) Å
S-C	1.780(3) Å - 1.781(3) Å
Bond Angles (Selected)	
O-S-O	118.5(1)°
C-S-C	104.5(1)°
CCDC Number	745926
Reference	J. Chem. Crystallogr., 40, 253-265 (2010)[1][2]

Experimental Protocols

The determination of the crystal structure of **dibenzyl sulfone** involves a series of precise experimental steps, from crystal synthesis to data analysis.

Synthesis and Crystallization of Dibenzyl Sulfone

- **Synthesis:** **Dibenzyl sulfone** is typically synthesized by the oxidation of dibenzyl sulfide. A common method involves dissolving dibenzyl sulfide in a suitable organic solvent, such as glacial acetic acid, followed by the addition of an oxidizing agent like hydrogen peroxide. The reaction mixture is heated to ensure complete oxidation.
- **Purification:** The crude product is then purified, often by recrystallization from a solvent such as ethanol, to obtain high-purity crystals suitable for X-ray diffraction.
- **Crystal Growth:** Single crystals of sufficient size and quality for X-ray diffraction are grown by slow evaporation of a saturated solution of the purified **dibenzyl sulfone** in an appropriate solvent.

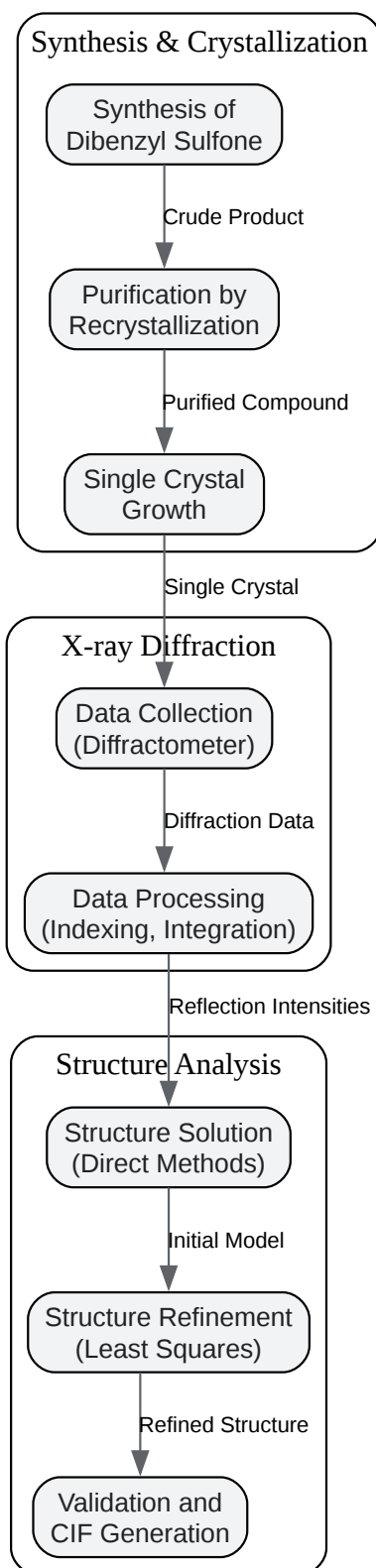
X-ray Diffraction Data Collection and Structure Refinement

- **Crystal Mounting:** A suitable single crystal of **dibenzyl sulfone** is mounted on a goniometer head.
- **Data Collection:** The crystal is subjected to a monochromatic X-ray beam, and the diffraction patterns are collected using a diffractometer equipped with a detector, such as a CCD or CMOS detector.[3] The data are typically collected at a controlled temperature, often low temperatures like 100 K, to minimize thermal vibrations of the atoms.
- **Data Processing:** The collected diffraction data are processed to determine the unit cell parameters and the intensities of the reflections. This step involves indexing the reflections and integrating their intensities.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to determine the initial positions of the atoms. The atomic positions and their displacement parameters are then refined using full-matrix least-squares methods to achieve the best possible fit between the observed and calculated structure factors.[4]

Visualizations

Experimental Workflow for Crystal Structure Determination

The following diagram illustrates the typical workflow for determining the crystal structure of a compound like **dibenzyl sulfone**.



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Experimental workflow for crystal structure determination.

Structural Parameters of the Sulfone Group

The geometry of the sulfone group is a key feature of the **dibenzyl sulfone** molecule. The following diagram illustrates the relationship between the core atoms and their characteristic bond lengths and angles.

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